

8-Epiloganic Acid: A Review of Its Known Biological Activities

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Compound of Interest

Compound Name: 8-Epiloganic Acid

Cat. No.: B1199924

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

8-Epiloganic acid is an iridoid glycoside, a class of monoterpenoids widely distributed in the plant kingdom.^{[1][2][3][4][5][6][7][8][9][10][11][12][13][14][15][16][17][18][19][20][21][22][23]} Iridoids are known to possess a diverse range of biological activities, making them a subject of significant interest in pharmacology and drug discovery. This technical guide provides a comprehensive overview of the currently known biological activities of **8-Epiloganic Acid**, with a focus on quantitative data, experimental methodologies, and associated signaling pathways.

While research on **8-Epiloganic Acid** is not as extensive as for some other iridoids, existing studies provide valuable insights into its potential therapeutic applications. This document aims to consolidate this information to support further research and development efforts.

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₄ O ₁₀	[1]
Molecular Weight	376.36 g/mol	[1]
CAS Number	82509-41-9	[3]
Appearance	White to off-white solid	[8]
Solubility	Soluble in DMSO and water (with warming and pH adjustment)	[3]

Known Biological Activities

Currently, detailed studies on the biological activities of **8-Epiloganic Acid** are limited. However, research on the broader class of iridoids provides a context for its potential pharmacological profile. Iridoids are generally recognized for their anti-inflammatory, antioxidant, neuroprotective, and anticancer properties.[2][4][5][9][13][14][15][16][17][18][19][21][22][23]

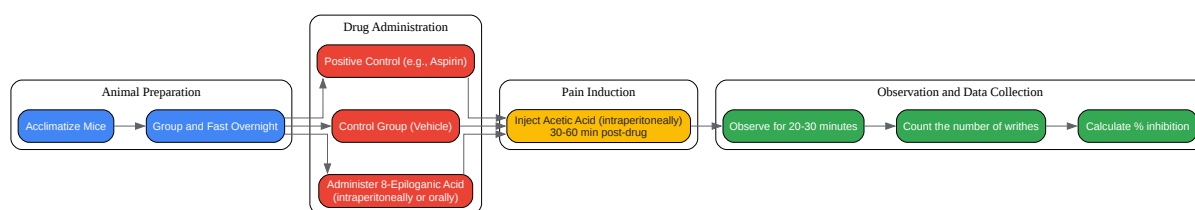
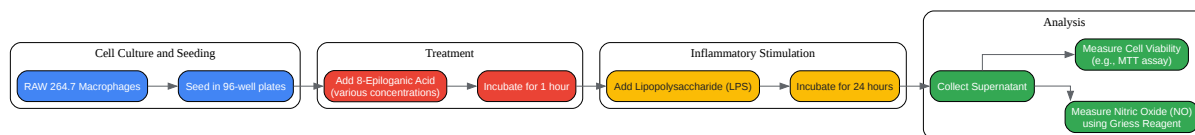
A study on a closely related compound, 8-Epideoxyloganic acid, demonstrated weak antinociceptive (pain-relieving) activity.[5][8] This suggests that **8-Epiloganic Acid** may also possess analgesic properties, although further investigation is required to confirm this.

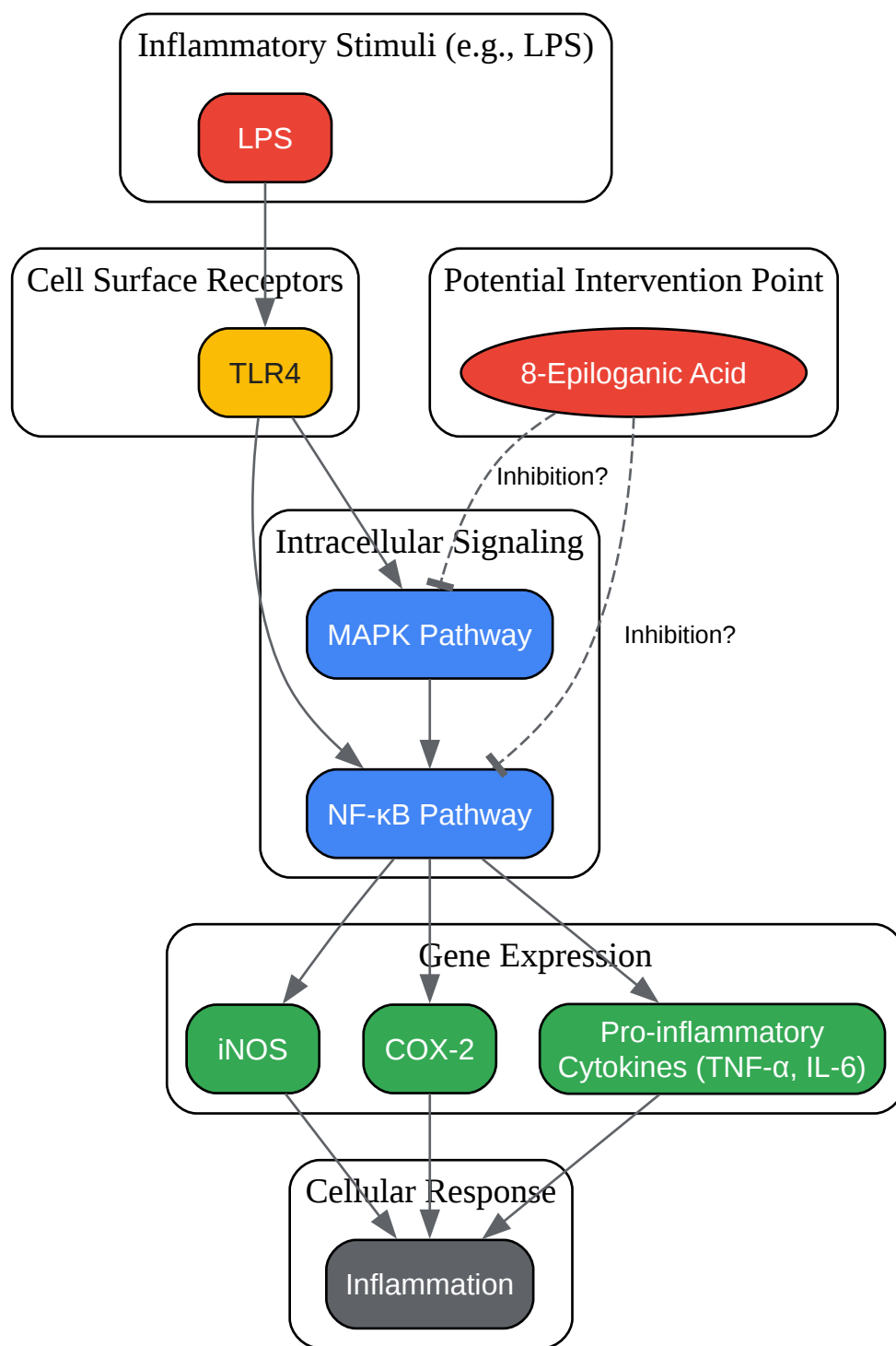
Experimental Protocols

Detailed experimental protocols specifically for **8-Epiloganic Acid** are not widely published. However, based on the study of 8-Epideoxyloganic acid and general pharmacological screening methods for natural products, the following experimental designs could be employed to investigate its biological activities.

In Vitro Anti-inflammatory Assay

A common method to assess anti-inflammatory activity is to measure the inhibition of nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated macrophage cells (e.g., RAW 264.7).





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